

# Technical Support Center: AVL-292 (Spebrutinib)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aic-292

Cat. No.: B605251

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability, storage, and handling of AVL-292 (Spebrutinib) in DMSO. It includes frequently asked questions, troubleshooting guides, and detailed experimental protocols.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for AVL-292 in DMSO?

A1: For long-term stability, stock solutions of AVL-292 in DMSO should be stored at -20°C or -80°C.[1] It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[1][2] Use anhydrous DMSO to prepare stock solutions, as moisture can accelerate compound degradation.[2]

Q2: How long is the AVL-292 DMSO stock solution stable at -20°C?

A2: While specific quantitative data on the degradation of AVL-292 in DMSO at -20°C over time is not readily available in public literature, supplier recommendations suggest that proper storage minimizes degradation. For the solid form of AVL-292, a stability of at least 4 years at -20°C has been reported.[3] For DMSO solutions, it is best practice to use them as fresh as possible.[2][4] One supplier suggests that stock solutions can be stored at -20°C for up to one month or at -80°C for up to six months.

Q3: My AVL-292 precipitated when I diluted my DMSO stock in an aqueous buffer or cell culture medium. What should I do?

A3: Precipitation upon dilution in aqueous solutions is a common issue for hydrophobic compounds dissolved in DMSO.[5] To prevent this, you can try further diluting the concentrated stock solution in DMSO before adding it to the aqueous medium. It is also recommended to add the DMSO stock solution to the aqueous buffer slowly while mixing.[1] The final concentration of DMSO in your experiment should be kept low (typically <0.5%) to avoid solvent effects on the cells.[6]

Q4: Can I repeatedly freeze and thaw my AVL-292 DMSO stock solution?

A4: It is strongly advised to avoid multiple freeze-thaw cycles as this can lead to compound degradation.[1][2] The best practice is to prepare single-use aliquots of your stock solution.

Q5: What is the mechanism of action of AVL-292?

A5: AVL-292, also known as spebrutinib, is a highly selective and irreversible inhibitor of Bruton's tyrosine kinase (BTK).[3][4][7] It covalently binds to the cysteine-481 residue in the active site of BTK, thereby blocking its kinase activity.[7] BTK is a critical enzyme in the B-cell receptor (BCR) signaling pathway, which is essential for B-cell proliferation, survival, and activation.[8][9]

## Data Summary

### AVL-292 Storage and Solubility

Parameter	Recommendation	Source
Form	Solid Powder	[3]
Storage Temperature	-20°C	[3][4][7]
Stated Stability (Solid)	≥ 4 years	[3]
Solvent for Stock	DMSO	[3][4][10]
Stock Solution Storage	-20°C or -80°C (aliquoted)	[1]
Solubility in DMSO	≥20 mg/mL	[3]
Aqueous Dilution	Prone to precipitation; dilute DMSO stock slowly into aqueous media.	[5]
Freeze-Thaw Cycles	Avoid	[1][2]

## Experimental Protocols

### Protocol 1: Preparation of AVL-292 Stock Solution

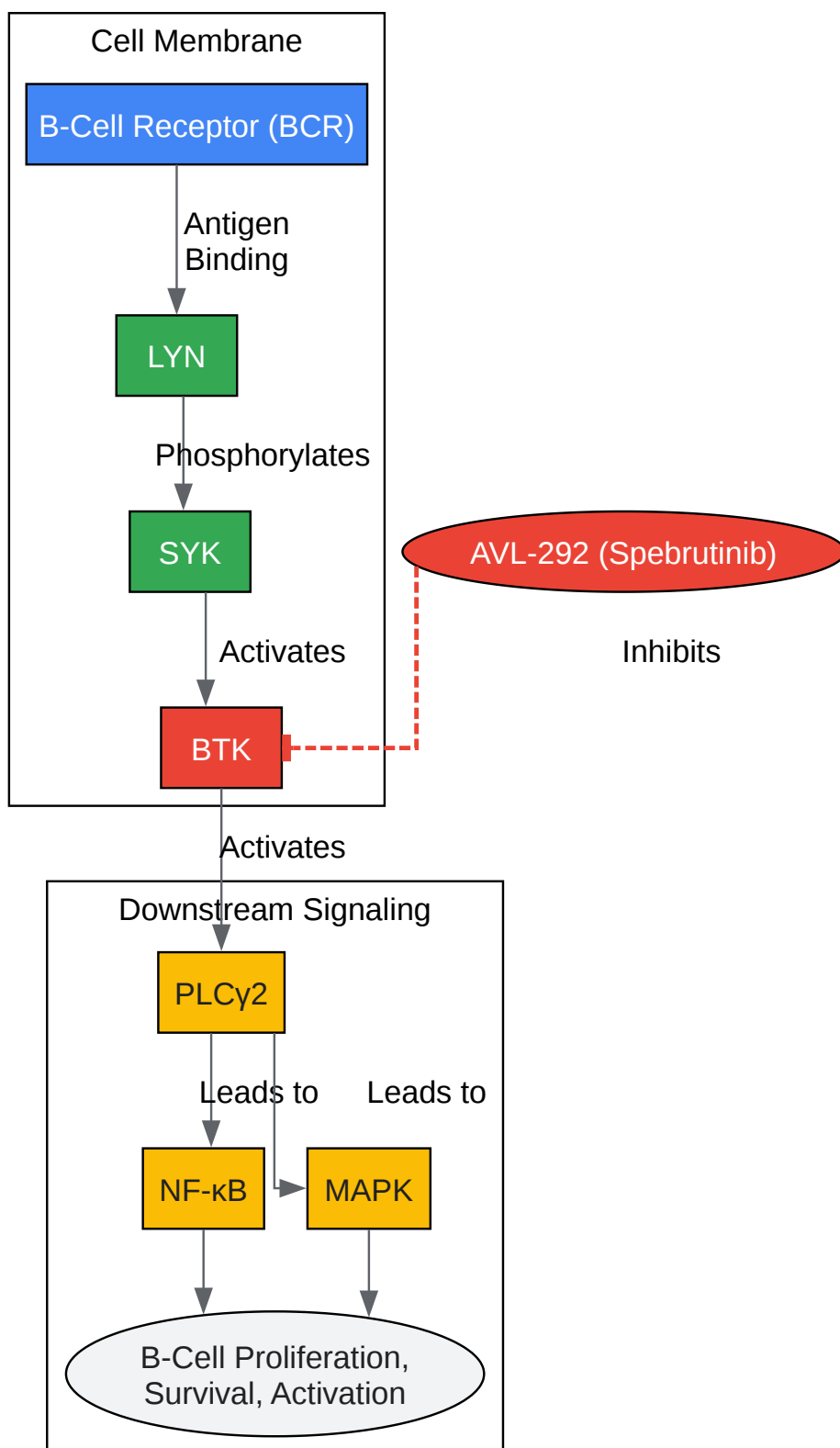
- **Pre-handling:** Before opening, centrifuge the vial of AVL-292 powder to ensure all the compound is at the bottom.
- **Solvent Preparation:** Use anhydrous DMSO to minimize moisture-related degradation.
- **Dissolution:** Add the appropriate volume of DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM). Vortex or sonicate briefly if necessary to ensure complete dissolution.
- **Aliquoting:** Dispense the stock solution into single-use, low-volume polypropylene tubes. The volume of each aliquot should be sufficient for one experiment.
- **Storage:** Store the aliquots in a sealed container with desiccant at -20°C or -80°C for long-term storage.

## Protocol 2: Dilution of AVL-292 for In Vitro Cell-Based Assays

- Thawing: Thaw a single aliquot of the AVL-292 DMSO stock solution at room temperature.
- Intermediate Dilution (Optional): If a very low final concentration is required, perform an intermediate serial dilution in DMSO.
- Working Solution Preparation: Slowly add the DMSO stock solution (or the intermediate dilution) to your pre-warmed cell culture medium or assay buffer while gently vortexing or swirling. Do not add the aqueous medium to the DMSO stock.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the assay does not exceed a level that is toxic to the cells (typically <0.5%).<sup>[6]</sup> Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental setup.
- Immediate Use: Use the freshly prepared working solution immediately to avoid precipitation or degradation in the aqueous environment.

## Visualizations

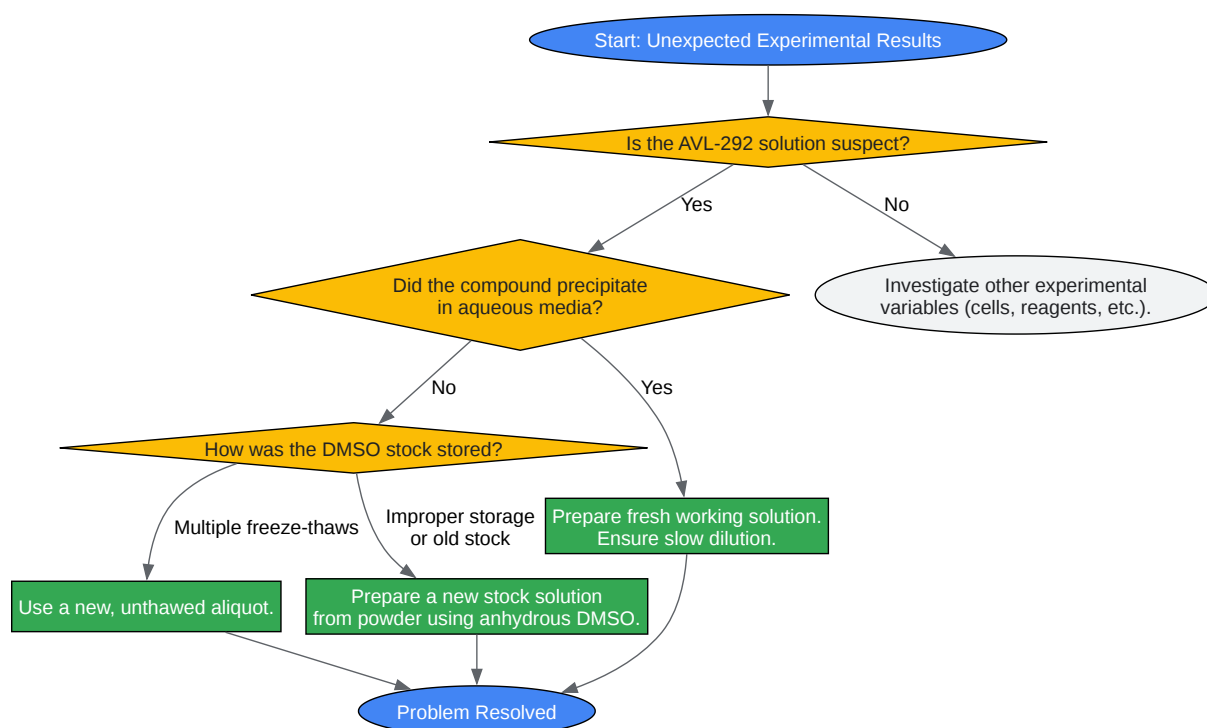
### Signaling Pathway



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Caption: AVL-292 inhibits the BTK signaling pathway.

## Troubleshooting Workflow



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Caption: Troubleshooting guide for AVL-292 experiments.

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- To cite this document: BenchChem. [Technical Support Center: AVL-292 (Spebrutinib)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b605251#stability-of-avl-292-in-dms0-at-20-c]

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